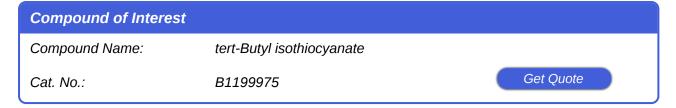


Stability and storage conditions for tert-Butyl isothiocyanate

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An In-depth Technical Guide to the Stability and Storage of tert-Butyl Isothiocyanate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **tert-Butyl isothiocyanate**. The information is compiled from publicly available safety data sheets and chemical supplier information. While specific quantitative stability data is not readily available in published literature, this document outlines the best practices for handling and storage to ensure the compound's integrity.

Physicochemical Properties

Tert-Butyl isothiocyanate is a colorless to pale yellow liquid with a pungent odor.[1][2] Key physical and chemical properties are summarized below.



Property	Value
CAS Number	590-42-1
Molecular Formula	C ₅ H ₉ NS
Molecular Weight	115.20 g/mol
Boiling Point	30-32 °C at 10 mmHg
Melting Point	10.5-11.5 °C
Density	0.908 g/mL at 25 °C
Flash Point	38 °C (100.4 °F) - closed cup

(Source: Sigma-Aldrich, CymitQuimica)

Stability Profile

Tert-Butyl isothiocyanate is generally considered stable under normal storage conditions. However, it is sensitive to certain environmental factors that can lead to degradation.

Key Stability Considerations:

- Moisture: The compound is moisture-sensitive.[3][4] Contact with water can lead to hydrolysis, likely forming tert-butylamine and other byproducts. It is crucial to store it in a dry environment.
- Heat and Light: Exposure to heat, flames, and sparks should be avoided.[3][5][6] It is a
 flammable liquid and should be kept away from ignition sources. While specific photostability
 studies are not publicly available, it is good practice to store it protected from light.
- Incompatible Materials: Contact with incompatible substances can cause decomposition.
 These include:
 - Strong oxidizing agents[3][4][5]
 - Strong bases[3][4][7]



- Acids[3][4]
- Alcohols[3][4][7]
- o Amines[3][4][7]
- Water[3][4][7]

Recommended Storage and Handling Conditions

To ensure the long-term stability and quality of **tert-Butyl isothiocyanate**, the following storage and handling procedures are recommended.

Condition	Recommendation
Temperature	Store in a cool, dry place.[1][3][6][8][9]
Atmosphere	Store in a well-ventilated area.[3][5][6][8][9] Keep container tightly closed to prevent moisture ingress.[3][6][8]
Container	Use the original, tightly sealed container.[9] Ensure containers are properly labeled.
Inert Gas	For long-term storage, blanketing with an inert gas such as argon or nitrogen is advisable to exclude moisture and air.
Ignition Sources	Keep away from heat, sparks, open flames, and other ignition sources.[3][5][6][8] Use nonsparking tools and explosion-proof equipment. [3][5][6][8]

Logical Workflow for Handling and Storage

The following diagram illustrates the recommended workflow for the safe handling and storage of **tert-Butyl isothiocyanate**.



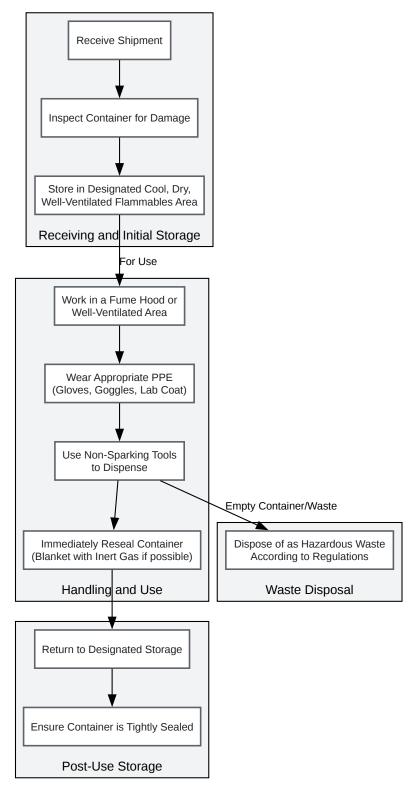


Figure 1: Handling and Storage Workflow for tert-Butyl isothiocyanate

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Figure 1: Handling and Storage Workflow



Experimental Protocols for Stability Assessment

While specific stability data for **tert-Butyl isothiocyanate** is not readily available, the following general protocols can be adapted to assess its stability under various conditions.

Protocol for Assessing Thermal Stability

- Objective: To determine the rate of degradation of tert-Butyl isothiocyanate at elevated temperatures.
- Materials:
 - tert-Butyl isothiocyanate
 - GC-MS or HPLC-UV system
 - Temperature-controlled ovens or heating blocks
 - Inert, sealed vials (e.g., amber glass headspace vials)
- Methodology:
 - 1. Aliquots of **tert-Butyl isothiocyanate** are placed into a series of vials.
 - 2. The vials are securely sealed, and the headspace is optionally purged with an inert gas.
 - 3. Vials are placed in ovens set at various temperatures (e.g., 40°C, 60°C, 80°C).
 - 4. A control set of vials is stored at a reference temperature (e.g., 4°C).
 - 5. At specified time points (e.g., 0, 1, 2, 4, 8, 24 hours), a vial from each temperature is removed and immediately cooled to quench any further reaction.
 - The purity of the sample is assessed using a validated chromatographic method (GC-MS or HPLC-UV).
 - 7. The percentage of remaining **tert-Butyl isothiocyanate** is plotted against time for each temperature to determine the degradation kinetics.



Protocol for Assessing Hydrolytic Stability

- Objective: To evaluate the stability of **tert-Butyl isothiocyanate** in the presence of moisture.
- Materials:
 - tert-Butyl isothiocyanate
 - Buffered aqueous solutions (e.g., pH 4, 7, 9)
 - Co-solvent (e.g., acetonitrile, if needed for solubility)
 - Temperature-controlled incubator/shaker
 - HPLC-UV system
- · Methodology:
 - 1. Prepare solutions of **tert-Butyl isothiocyanate** in the buffered aqueous solutions.
 - 2. Incubate the solutions at a constant temperature (e.g., 25°C or 40°C).
 - 3. At various time intervals, an aliquot is taken and analyzed by HPLC-UV to quantify the concentration of **tert-Butyl isothiocyanate**.
 - 4. The rate of degradation at each pH can be determined from the concentration vs. time data.

Protocol for Assessing Photostability

- Objective: To determine the impact of light exposure on the stability of tert-Butyl isothiocyanate.
- Materials:
 - tert-Butyl isothiocyanate
 - Photostability chamber with a calibrated light source (as per ICH Q1B guidelines)



- UV-transparent containers (e.g., quartz cells)
- Light-opaque wrapping (e.g., aluminum foil) for dark controls
- HPLC-UV system
- Methodology:
 - 1. Place samples of **tert-Butyl isothiocyanate** in UV-transparent containers.
 - 2. Prepare parallel samples wrapped in aluminum foil to serve as dark controls.
 - Expose the samples and dark controls to a controlled light source that provides both UV and visible light.
 - 4. At the end of the exposure period, analyze both the exposed and dark control samples by HPLC-UV.
 - 5. Compare the purity of the exposed sample to the dark control to determine the extent of photodegradation.

Logical Diagram for Stability Testing

The following diagram outlines the decision-making process for the stability testing of **tert-Butyl isothiocyanate**.



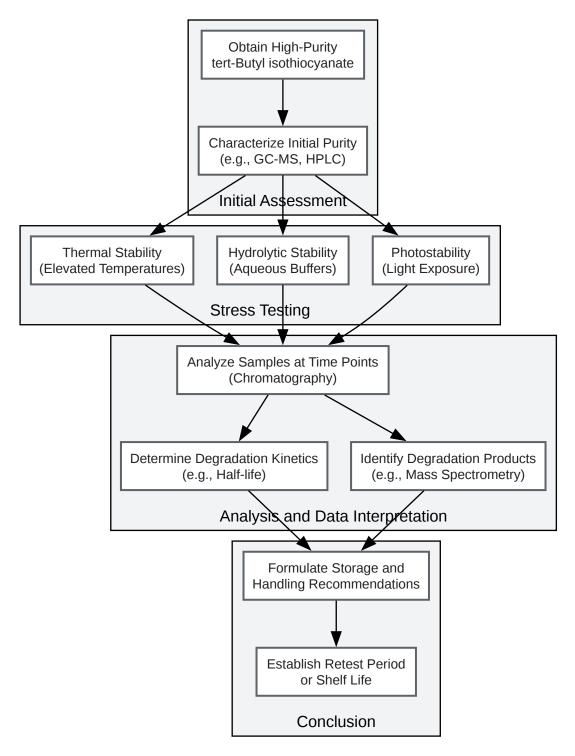


Figure 2: Logical Workflow for Stability Assessment

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Figure 2: Logical Workflow for Stability Assessment



Conclusion

While **tert-Butyl isothiocyanate** is stable under recommended conditions, it is susceptible to degradation from moisture, heat, and incompatible materials. Adherence to the storage and handling guidelines outlined in this document is crucial for maintaining its quality and purity. For applications requiring stringent stability data, it is recommended that researchers perform inhouse stability studies using the general protocols provided.

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